

# barium chlorate solubility in water

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## Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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## Quantitative Solubility Data

**Barium chlorate** is highly soluble in water, with solubility increasing significantly with temperature [1].

Table 1: Solubility of Barium Chlorate ( $\text{Ba}(\text{ClO}_3)_2$ ) in Water [1]

Temperature	Solubility (g per 100 g of Water)
0 °C (32 °F; 273 K)	20.3
20 °C (68 °F; 293 K)	33.8
80 °C (176 °F; 353 K)	84.8
100 °C (212 °F; 373 K)	105

## Experimental Protocol for Solubility Measurement

This protocol outlines the gravimetric method for determining solubility, adapted from general practices for measuring dissolved solids [2].

- Solution Preparation:** Prepare a saturated solution of **barium chlorate** in pure water at the target temperature (e.g., 20°C). Ensure an excess of solid is present to guarantee saturation.

- **Equilibration:** Maintain the solution at a constant target temperature in a water bath for a sufficient period (e.g., several hours with agitation) to ensure equilibrium is reached.
- **Sampling:** Draw a clear, known volume of the saturated solution from the supernatant, avoiding solid particulates.
- **Evaporation:** Transfer the sample to a pre-weighed glass jar (mass =  $M_1$ ) and evaporate all solvent to dryness [2].
- **Weighing:** Weigh the glass jar containing the dried solute (mass =  $M_2$ ). The mass of the dissolved solute ( $M$ ) is calculated as  $M = M_2 - M_1$  [2].
- **Calculation:** Solubility is expressed as the mass of dissolved solute per 100 g of solvent. The formula  $M_4 = (M / M_3) * 1000$  can be adapted for this purpose, where  $M_3$  is the mass of the evaporated solvent [2].

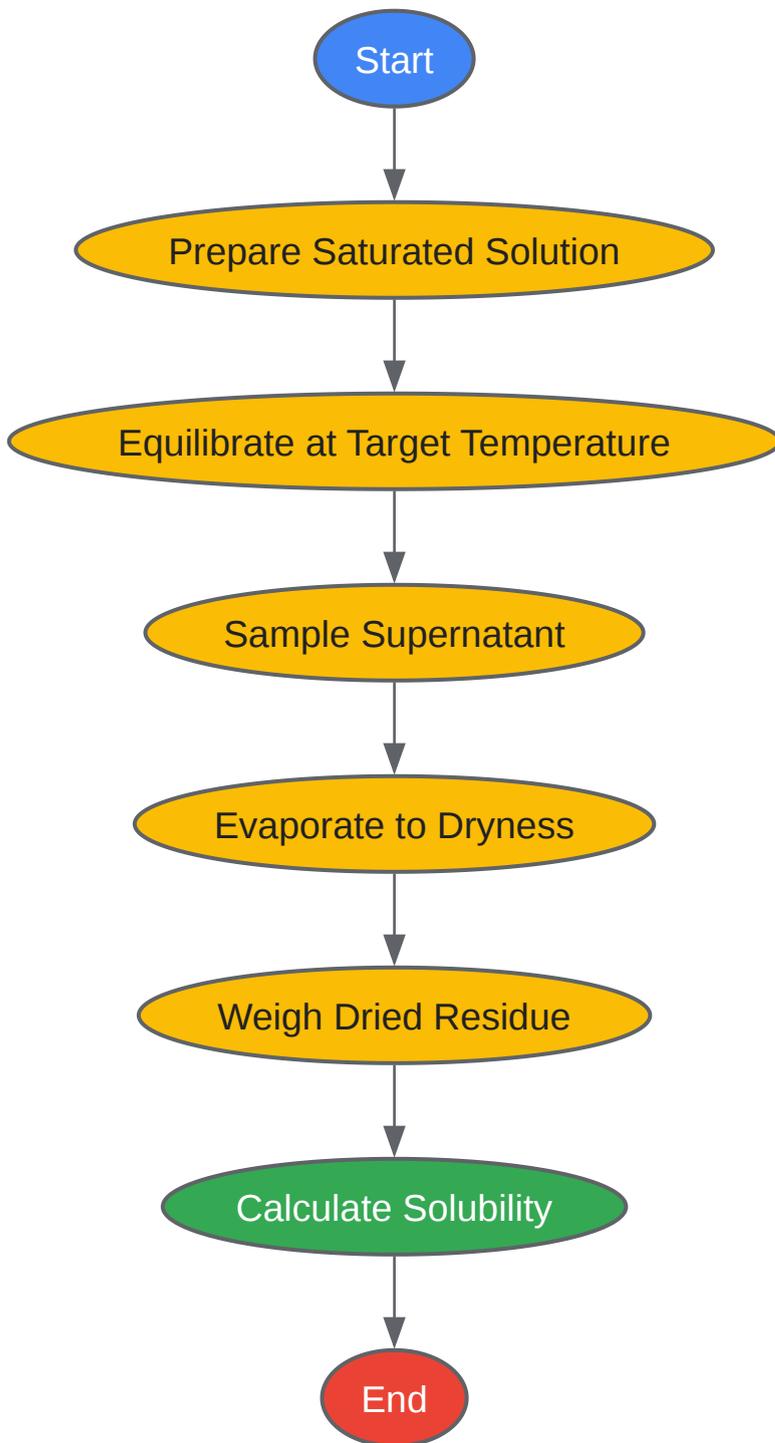
## Critical Safety and Handling Protocols

**Barium chlorate** is a strong oxidizer and toxic. Meticulous safety protocols are essential [1].

- **Toxicity:** As a soluble barium salt, it is highly toxic if ingested, causing nausea, methemoglobinemia, kidney damage, and muscular effects. It is also an irritant to skin and respiratory passages [1].
- **Oxidizing Hazard:** It can violently accelerate combustion and may form explosive mixtures with fuels. Pure **barium chlorate** can explode from strong impact [1].
- **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat. Use in a fume hood to avoid inhalation of dust or powders [1].
- **Storage and Disposal:** Store in a cool, dry place away from combustible materials. Dispose of as hazardous waste in compliance with all local and federal regulations [1].

## Experimental Workflow Visualization

The following diagram illustrates the core workflow for the solubility measurement experiment.



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Solubility measurement workflow from sample preparation to data calculation.

## Key Technical Insights

- **Purity for Application:** **Barium chlorate** is valued in pyrotechnics for producing vibrant green flames. For high-purity color, sodium-free synthesis methods (e.g., direct electrolysis of BaCl<sub>2</sub>) are required to avoid yellow sodium emission contamination [1] [3].
- **Thermal Decomposition:** Upon heating, **barium chlorate** decomposes to barium chloride and oxygen (Ba(ClO<sub>3</sub>)<sub>2</sub> → BaCl<sub>2</sub> + 3 O<sub>2</sub>), a property critical to its function as an oxidizer [1].

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## References

1. Barium chlorate [en.wikipedia.org]
2. Effects of calcium and barium chloride salts on the ... [sciencedirect.com]
3. Barium Chlorate [chlorates.exrockets.com]

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